

pyrithione sodium toxicity comparison other biocides

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pyrithione Sodium

CAS No.: 3811-73-2

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Toxicity & Efficacy Profile of Sodium Pyrithione

Aspect	Summary of Findings	Key Experimental Data & Context
General Toxicity	Low acute toxicity; specific, reversible neurotoxicity in some rodents (hind limb paralysis), and eye damage in species with a <i>tapetum lucidum</i> (e.g., dogs) [1].	Symptoms are species-specific. Eye damage is linked to high zinc content in ocular tissue and is not expected in humans [1].
Ecotoxicity	Toxic to marine organisms at low concentrations. Zinc pyrithione (related compound) shows high toxicity to marine amphipods [2].	96-h LC50 for Zinc Pyrithione in marine amphipods: 21.5 µg/L ; sub-lethal effects on growth at even lower concentrations (EC50: 5.4 µg/L) [2].
Efficacy vs. Bacteria	Effective against planktonic and sessile sulfate-reducing bacteria (SRB); also effective against fungi, Gram-positive, and Gram-negative bacteria [3] [1].	At 80 mg/L , SPT reduced planktonic and sessile SRB on carbon steel to undetectable levels. Corrosion inhibition efficiency exceeded 80% (based on weight loss) [3].
Mechanism of Action	Multi-factor biocidal action [1].	(1) Inhibition of alcohol dehydrogenase; (2) Disturbance of proton gradients in cell

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		membranes; (3) Acts as an antimetabolite of pyridoxal; (4) Production of oxygen radicals via iron complex formation [1].
Carcinogenicity & Genotoxicity	Not carcinogenic in mice or rats; no genotoxic effects observed in several standard tests (e.g., <i>Salmonella</i> mutagenicity test, micronucleus test) [1].	Testing was limited by the substance's cytotoxicity. No in vivo evidence of genotoxicity or carcinogenicity was found [1].

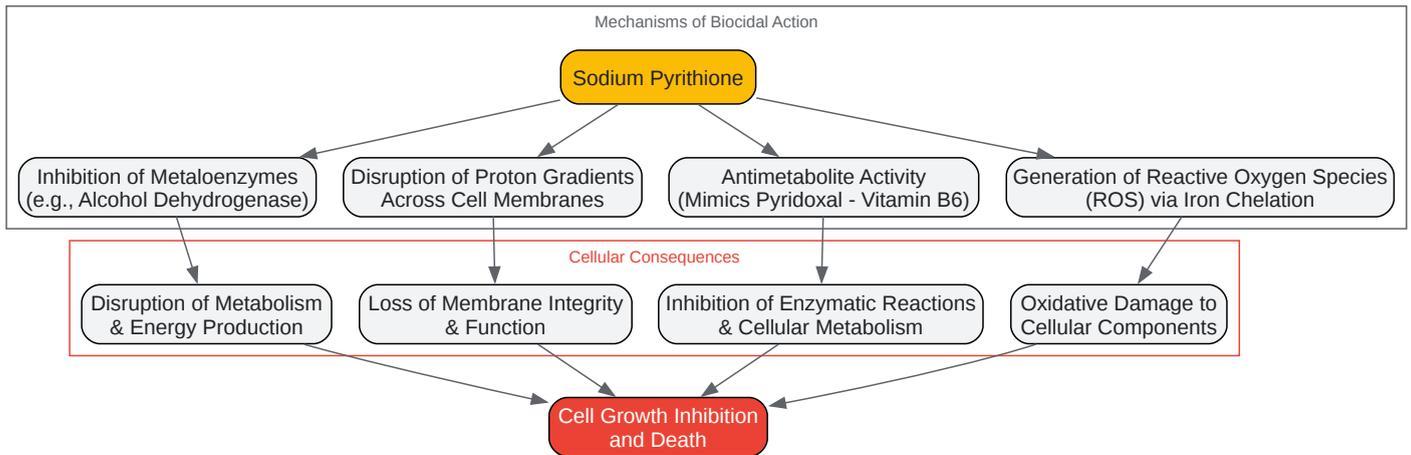
Experimental Protocols for Key Data

For researchers looking to replicate or understand the basis of the above data, here are summaries of the key experimental methodologies.

- **Efficacy Against SRB & Corrosion Inhibition [3]:** The study used X80 carbon steel coupons exposed to simulated oilfield produced water containing Sulfate-Reducing Bacteria (SRB). Sodium pyrithione was dosed at 80 mg/L. The protocol involved monitoring planktonic and sessile SRB counts and measuring corrosion rates through **weight loss analysis** and **electrochemical measurements** (like polarization resistance). The corrosion inhibition efficiency was calculated from the weight loss data.
- **Ecotoxicity Testing on Marine Amphipods [2]:** The acute and sub-lethal toxicity of pyrithione biocides was tested on the marine amphipod *Elasmopus rapax*. For acute toxicity, the standard **96-hour static non-renewal test** was conducted to determine the median lethal concentration (LC50). For sub-lethal effects, a 7-day waterborne exposure was followed by measurements of the **RNA/DNA ratio** (a biomarker for cellular growth) and total lipid content in the organisms. The median effect concentration (EC50) was then determined based on the RNA/DNA response.

Mechanism of Action Diagram

The biocidal action of sodium pyrithione is a complex process involving multiple cellular targets, as visualized below.



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Research Context and Comparisons

When evaluating sodium pyrithione, it is helpful to consider the following broader contexts from recent research:

- **Environmental Concerns of Booster Biocides:** Zinc pyrithione is widely used as a "booster biocide" in anti-fouling paints, often in combination with copper [4]. This has raised environmental concerns due to its toxicity to non-target marine organisms, prompting research into more sustainable alternatives like polymer-based foul-release coatings [5].
- **The Biocide Resistance Challenge:** The widespread use of biocides has led to concerns about decreased bacterial susceptibility and the potential for cross-resistance to antibiotics [6]. This is a significant consideration for long-term efficacy and public health. The mode of action, targeting multiple cellular pathways, is a key feature that may help mitigate resistance compared to single-target agents [6].
- **Regulatory Oversight:** In regions like Canada, the authorization to sell a biocide requires a rigorous application process where the manufacturer must demonstrate that the benefits of the product

outweigh its risks [7] [8]. This underscores the importance of comprehensive toxicity and efficacy data.

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To cite this document: Smolecule. [pyrithione sodium toxicity comparison other biocides]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b574771#pyrithione-sodium-toxicity-comparison-other-biocides>]

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